

Application Note & Protocol: A Validated Synthesis of 4-bromo-N-(2-hydroxyethyl)benzamide

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Compound of Interest

Compound Name:	4-bromo-N-(2-hydroxyethyl)benzamide
CAS No.:	57728-67-3
Cat. No.:	B185114

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Abstract

This document provides a comprehensive, field-tested protocol for the synthesis of **4-bromo-N-(2-hydroxyethyl)benzamide**, a valuable intermediate in pharmaceutical research and materials science. The described methodology is based on the nucleophilic acyl substitution of 4-bromobenzoyl chloride with ethanolamine. This application note details the underlying reaction mechanism, provides a robust, step-by-step experimental procedure, outlines critical safety considerations, and specifies methods for purification and characterization. The protocol is designed to be a self-validating system, ensuring high yield and purity for researchers, scientists, and drug development professionals.

Introduction and Scientific Context

N-substituted benzamides are a prominent class of compounds in medicinal chemistry, exhibiting a wide range of biological activities. The title compound, **4-bromo-N-(2-hydroxyethyl)benzamide**, incorporates a brominated phenyl ring, a common feature for

modulating pharmacokinetic properties, and a primary alcohol moiety, which provides a handle for further functionalization or for influencing solubility and hydrogen bonding interactions. This makes it a versatile building block for the synthesis of more complex target molecules.

The synthesis detailed herein employs a classic and efficient method: the Schotten-Baumann reaction. This involves the acylation of an amine with an acyl chloride. The reaction is typically fast, high-yielding, and proceeds under mild conditions, making it a cornerstone of organic synthesis.[1]

Reaction Principle and Mechanism

The formation of **4-bromo-N-(2-hydroxyethyl)benzamide** from 4-bromobenzoyl chloride and ethanolamine proceeds via a nucleophilic addition-elimination mechanism.[2]

Causality of the Mechanism:

- **Nucleophilic Attack:** The reaction is initiated by the nucleophilic attack of the lone pair of electrons on the nitrogen atom of ethanolamine onto the electrophilic carbonyl carbon of 4-bromobenzoyl chloride.[1] Amines are sufficiently nucleophilic to attack the highly reactive acyl chloride without a catalyst.[1]
- **Formation of Tetrahedral Intermediate:** This attack breaks the C=O pi bond, and the electrons are pushed onto the oxygen atom, forming a transient tetrahedral intermediate.
- **Elimination of Leaving Group:** The carbonyl group reforms by the collapse of the tetrahedral intermediate, which expels the chloride ion—an excellent leaving group.
- **Deprotonation:** The resulting protonated amide is then deprotonated by a base (in this protocol, an excess of ethanolamine or an added tertiary amine like triethylamine) to yield the final neutral amide product and an ammonium salt byproduct. This final step is crucial as it neutralizes the hydrogen chloride generated, which would otherwise protonate the starting amine, rendering it non-nucleophilic and halting the reaction.[2][3]

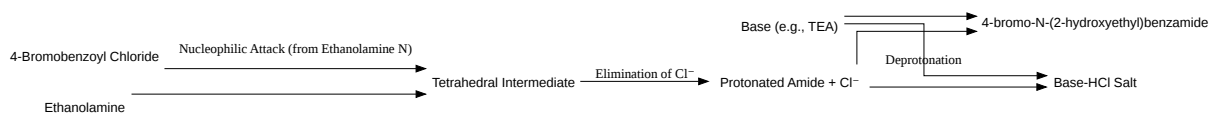


Fig. 1: Nucleophilic Acyl Substitution Mechanism

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Caption: Fig. 1: Nucleophilic Acyl Substitution Mechanism

Materials, Equipment, and Safety

Reagents and Materials

Reagent	CAS No.	Molecular Wt. (g/mol)	Key Properties	Supplier Notes
4-Bromobenzoyl chloride	586-75-4	219.46	Corrosive, lachrymator, moisture-sensitive	Fisher Scientific (AC106760250) or equivalent
Ethanolamine	141-43-5	61.08	Corrosive, hygroscopic	Sigma-Aldrich (398136) or equivalent
Triethylamine (TEA)	121-44-8	101.19	Flammable, corrosive, stench	Used as an acid scavenger
Dichloromethane (DCM)	75-09-2	84.93	Volatile, suspected carcinogen	Anhydrous grade recommended
Sodium Bicarbonate (NaHCO ₃)	144-55-8	84.01	-	Saturated aqueous solution
Hydrochloric Acid (HCl)	7647-01-0	36.46	Corrosive	1 M aqueous solution
Brine (sat. NaCl)	7647-14-5	58.44	-	Saturated aqueous solution
Anhydrous Sodium Sulfate (Na ₂ SO ₄)	7757-82-6	142.04	Hygroscopic	Granular, for drying

Equipment

- Three-neck round-bottom flask with magnetic stirrer and stir bar
- Dropping funnel
- Thermometer

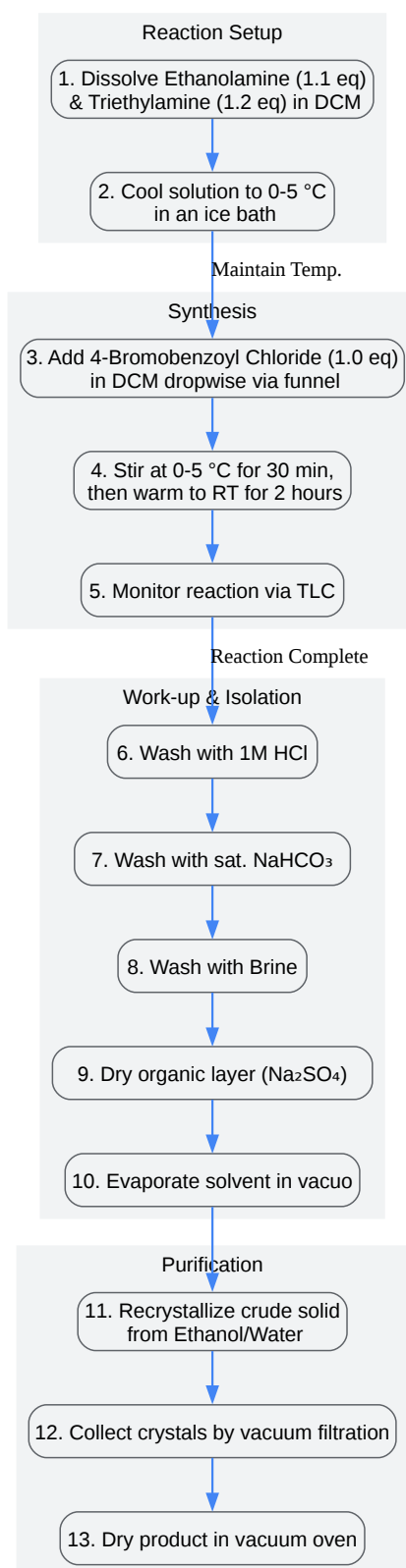
- Ice-water bath
- Separatory funnel
- Rotary evaporator
- Büchner funnel and vacuum flask
- Standard laboratory glassware (beakers, graduated cylinders, Erlenmeyer flasks)
- Melting point apparatus
- Analytical balance

Critical Safety Precautions

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (nitrile or neoprene), and splash-proof safety goggles.
- Fume Hood: 4-Bromobenzoyl chloride is a lachrymator (causes tearing) and corrosive.^{[4][5]} All operations involving this reagent must be performed in a certified chemical fume hood.^{[4][5]}
- Moisture Sensitivity: 4-Bromobenzoyl chloride reacts with moisture to release HCl gas.^[4] Ensure all glassware is dry and handle under an inert atmosphere (e.g., nitrogen or argon) if possible for best results.
- Waste Disposal: Dispose of all chemical waste in appropriately labeled containers according to institutional guidelines.

Detailed Experimental Protocol

This protocol is designed for a 10 mmol scale synthesis.



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